

Technical Guide: Safe Handling and SDS Profile of 3-(2-Ethoxyethoxy)benzotrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|------------------------------|
| Compound Name: | 3-(2-Ethoxyethoxy)benzotrile |
| CAS No.: | 1095085-73-6 |
| Cat. No.: | B1499002 |

[Get Quote](#)

Executive Summary

3-(2-Ethoxyethoxy)benzotrile (CAS: 1095085-73-6) is a specialized aromatic nitrile intermediate utilized primarily in medicinal chemistry for the synthesis of bioactive small molecules.^{[1][2][3]} Its structural integration of a benzotrile core with a glycol ether side chain imparts unique solubility profiles, making it a critical building block for drug candidates targeting kinases and GPCRs.

This guide provides a rigorous safety profile and handling protocol. Unlike generic safety sheets, this document integrates specific toxicological risks associated with the nitrile moiety and the physicochemical behavior of the ether linkage, ensuring researchers can employ this reagent with maximum safety and efficacy.

Part 1: Chemical Identity & Physicochemical Properties^{[5][6]}

Understanding the physical state and stability of this compound is the first line of defense. The presence of the ether chain renders the molecule lipophilic yet moderately polar, influencing its

skin absorption potential.

Table 1: Substance Identification & Properties

| Property | Specification |
|-------------------|---|
| Chemical Name | 3-(2-Ethoxyethoxy)benzotrile |
| CAS Number | 1095085-73-6 |
| Molecular Formula | C ₁₁ H ₁₃ NO ₂ |
| Molecular Weight | 191.23 g/mol |
| Physical State | Liquid (at 20°C) |
| Solubility | Soluble in DMSO, Methanol, Dichloromethane; Sparingly soluble in water |
| Purity Grade | Typically ≥95% (HPLC) for research applications |
| Storage Condition | Room Temperature (15–25°C), kept dry |

Field Insight: The liquid state at room temperature necessitates precise volumetric handling. Unlike solids, which pose dust inhalation risks, this compound poses risks via aerosolization during pipetting and percutaneous absorption due to its glycol ether tail.

Part 2: Hazard Identification & Toxicology (GHS Classification)

While specific toxicological data (LD50) for this exact CAS is limited, its classification is derived from the established toxicity profiles of aromatic nitriles.

Core Hazards

- Signal Word:WARNING

- Hazard Statements:
 - H302: Harmful if swallowed.[4][5]
 - H315/H319: Causes skin irritation / Causes serious eye irritation (Precautionary assignment based on structural analogs).

Mechanistic Toxicology

- Nitrile Metabolism: The benzonitrile moiety is relatively stable but can undergo hepatic metabolism via cytochrome P450 enzymes. This oxidative process can slowly release cyanide ions (), leading to histotoxic hypoxia. However, the meta-substitution pattern generally renders it less labile than aliphatic nitriles.
- Glycol Ether Effect: The 2-ethoxyethoxy chain acts as a permeation enhancer. If splashed on the skin, this side chain facilitates the transport of the benzonitrile core across the dermal barrier, potentially increasing systemic toxicity compared to unsubstituted benzonitrile.

Part 3: Safe Handling & Engineering Controls[10]

Engineering Controls

- Primary Barrier: All open handling must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Secondary Barrier: Use containment trays for all liquid transfers to prevent benchtop contamination.

Personal Protective Equipment (PPE) Matrix

| Body Part | Recommended Protection | Rationale |
|-------------|--|---|
| Respiratory | NIOSH-approved respirator (P95/OV) if outside hood | Prevents inhalation of aerosols/vapors. |
| Hands | Nitrile Rubber (Double Gloving) | Standard latex is permeable to glycol ethers. Double gloving provides a breakthrough time buffer. |
| Eyes | Chemical Splash Goggles | Face shield required if handling volumes >100 mL to prevent splash injury. |
| Body | Lab Coat (Poly/Cotton) + Chemical Apron | Prevents saturation of clothing in case of spill. |

Protocol: Liquid Transfer & Reaction Setup

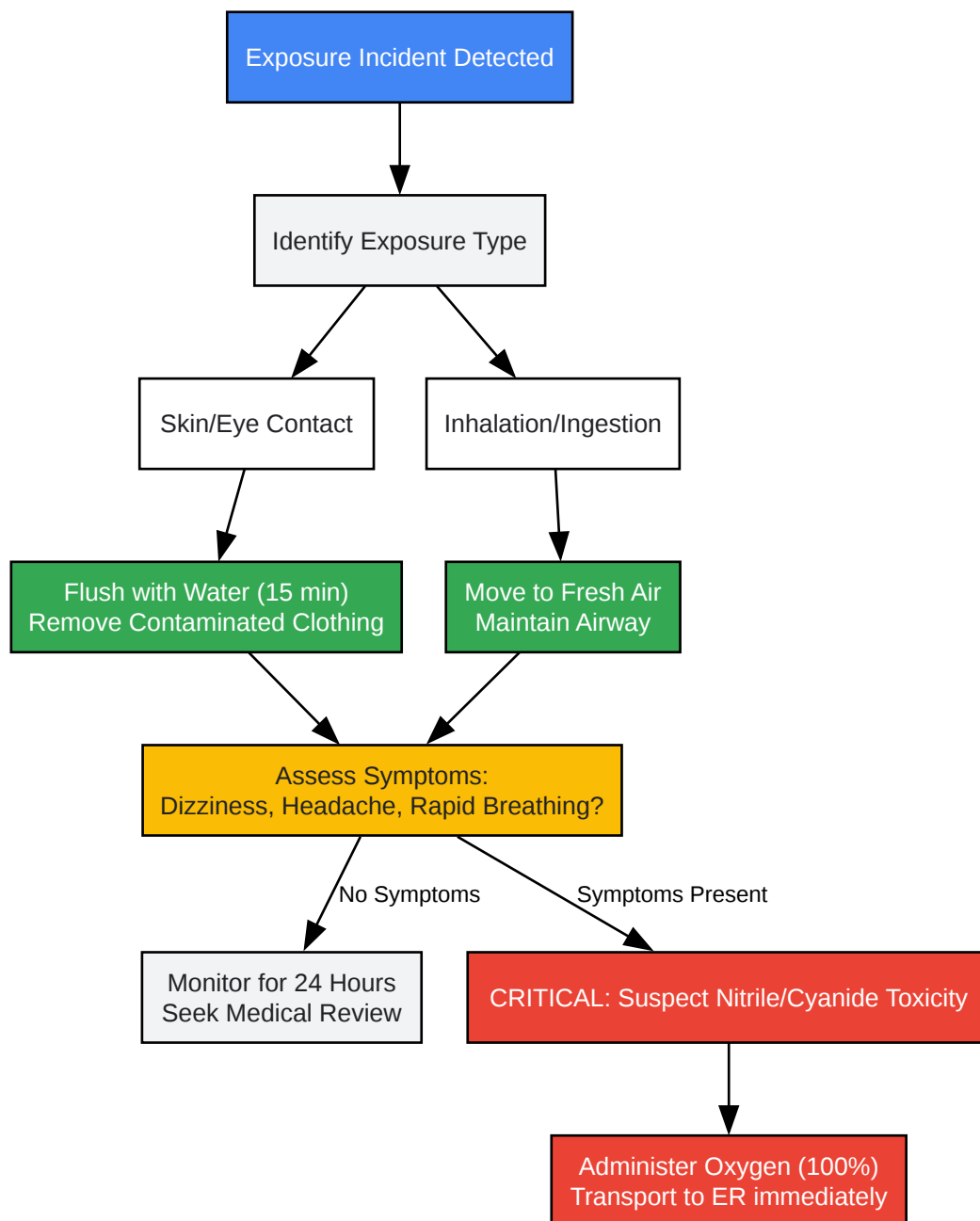
- **Self-Validating Step:** Before transfer, inspect the receiving vessel for compatibility. Glass (borosilicate) is preferred. Avoid certain plastics (e.g., PS) that may be softened by the ether functionality.
- **Aerosol Mitigation:** When pipetting, use a positive displacement pipette or slowly dispense against the wall of the receiving vessel to minimize droplet formation.
- **Inert Atmosphere:** While not strictly pyrophoric, running reactions under Nitrogen () or Argon () is recommended to prevent moisture uptake by the ether chain, which can affect stoichiometry in sensitive couplings.

Part 4: Emergency Response Protocols

In the event of exposure, the "Nitrile Response Protocol" takes precedence due to the theoretical risk of cyanide liberation.

Diagram 1: Emergency Response Decision Tree

This workflow dictates the immediate actions for exposure incidents.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for responding to **3-(2-Ethoxyethoxy)benzotrile** exposure. Note the critical pathway for systemic symptoms.

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes, lifting eyelids.[3] The ether component can cause stinging; do not stop flushing.
- Skin Contact: Wash with soap and copious water.[5][6] Do not use solvents (ethanol/acetone) to clean skin, as they will accelerate absorption of the nitrile.
- Ingestion: Rinse mouth. Do NOT induce vomiting unless instructed by medical personnel. The risk of aspiration pneumonia from the ether component outweighs the benefit of emesis.

Part 5: Storage, Stability & Disposal

Storage Conditions

- Temperature: Ambient (15–25°C).
- Incompatibilities: Strong oxidizing agents (e.g., permanganates, peroxides) and strong acids/bases (hydrolysis of nitrile to carboxylic acid).
- Peroxide Formation: The ethoxyethoxy chain contains ether linkages. While less prone than diethyl ether, prolonged storage in air and light can generate peroxides.
 - Protocol: Test for peroxides using starch-iodide strips if the bottle has been opened for >12 months.

Waste Disposal

- Classification: Hazardous Chemical Waste.
- Method: Incineration in a chemical combustor equipped with an afterburner and scrubber. This ensures the nitrile group is fully oxidized to
and
without releasing cyanide into the environment.
- Do not dispose of down the drain.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 1095085-73-6. Retrieved February 11, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.).^[7] Guidance on the Application of the CLP Criteria - Nitriles and Glycol Ethers. Retrieved February 11, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. molcore.com [molcore.com]
- 3. fishersci.com [fishersci.com]
- 4. lobachemie.com [lobachemie.com]
- 5. techdata.level7chemical.com [techdata.level7chemical.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. 3-Ethoxybenzotrile | C₉H₉NO | CID 91283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Safe Handling and SDS Profile of 3-(2-Ethoxyethoxy)benzotrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1499002/docs#technical-guide-safe-handling-and-sds-profile-of-3-2-ethoxyethoxy-benzotrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)